

Application Note & Protocols: 4-Hydroxy-4'-dimethylaminoazobenzene

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Compound of Interest

Compound Name: 4-Hydroxy-4'-
dimethylaminoazobenzene

Cat. No.: B1215799

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A Detailed Guide for its Use as a Mid-Range pH Indicator

Abstract: This document provides a comprehensive guide for researchers, analytical chemists, and drug development professionals on the application of **4-Hydroxy-4'-dimethylaminoazobenzene** as a pH indicator. We delve into the fundamental chemical principles governing its chromophoric properties, provide validated, step-by-step protocols for its preparation and use, and offer insights into the spectrophotometric determination of its acid dissociation constant (pKa). The protocols are designed to be self-validating, ensuring scientific rigor and reproducibility.

Introduction: The Chemistry of a Chromophoric Switch

4-Hydroxy-4'-dimethylaminoazobenzene is a member of the azobenzene dye family, characterized by a diazene bridge (-N=N-) connecting two substituted phenyl rings.^[1] Its utility as a pH indicator stems from its "push-pull" electronic architecture.^[1] The dimethylamino group (-N(CH₃)₂) acts as a potent electron-donating group (the "push"), while the hydroxyl group (-OH) can act as an electron-withdrawing group upon deprotonation (the "pull"). This electronic asymmetry is key to its function.

The observable color change is a direct consequence of a shift in the equilibrium between the protonated (acidic) and deprotonated (basic) forms of the molecule. The phenolic hydroxyl

group is the site of this acid-base activity. In acidic to neutral solutions, the hydroxyl group is protonated, and the molecule absorbs light at a specific wavelength, appearing yellow. As the pH increases, the hydroxyl group deprotonates to form a phenoxide ion. This deprotonation extends the conjugated π -system of the molecule, causing a bathochromic (red) shift in the maximum absorbance wavelength, resulting in a distinct color change to red or brown-red.[2]

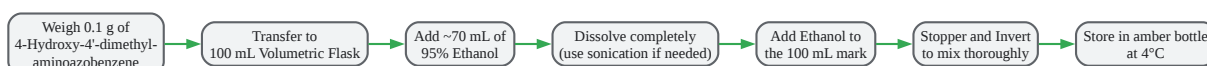
Physicochemical Properties

The key properties of **4-Hydroxy-4'-dimethylaminoazobenzene** are summarized below for easy reference.

Property	Value	Source(s)
IUPAC Name	4-[[4-(dimethylamino)phenyl]diazenyl]phenol	[3]
CAS Number	2496-15-3	[4][5][6][7]
Molecular Formula	C ₁₄ H ₁₅ N ₃ O	[3][4][5][6]
Molecular Weight	241.29 g/mol	[3][4][6][7]
Appearance	Orange to Brown to Dark red powder/crystal	[2][7][8]
Melting Point	~200 °C	[2][4][5][7]
Predicted pKa	8.85 ± 0.15	[4][7][9]

Mechanism of pH Indication

The color transition is governed by the acid-base equilibrium of the phenolic proton. The diagram below illustrates the structural change responsible for the chromophoric shift.



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Sources

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